

# A Technical Guide to the Discovery and Properties of Novel Magnesium Isotopes

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## Introduction

The study of exotic nuclei, those with a significant deviation from the proton-to-neutron ratio of stable isotopes, is a critical frontier in nuclear physics. These rare isotopes provide a unique window into the fundamental forces that govern the structure of atomic nuclei and the processes of nucleosynthesis in the cosmos. Recently, significant advancements in accelerator and detector technology have enabled the discovery and characterization of novel **magnesium** isotopes at the very limits of nuclear existence. This technical guide provides an in-depth overview of the discovery, properties, and experimental methodologies related to two such isotopes: the extremely proton-rich **Magnesium-18** ( $^{18}\text{Mg}$ ) and the neutron-rich **Magnesium-40** ( $^{40}\text{Mg}$ ). Understanding the structure and decay of these exotic nuclei is crucial for refining nuclear models, which in turn has implications for various fields, including astrophysics and potentially the development of future nuclear technologies.

## Discovery of Novel Magnesium Isotopes

### Magnesium-18: The Lightest Magnesium Isotope

In 2021, an international collaboration of researchers announced the first observation of **Magnesium-18** ( $^{18}\text{Mg}$ ), the lightest known isotope of **magnesium**.<sup>[1][2]</sup> This groundbreaking discovery was made at the National Superconducting Cyclotron Laboratory (NSCL) at Michigan State University.<sup>[3][4]</sup> With 12 protons and only 6 neutrons,  $^{18}\text{Mg}$  is an extremely proton-rich

and highly unstable nucleus.[5][6] Its existence pushes the boundaries of our understanding of the proton drip line, the limit beyond which a nucleus can no longer hold onto its protons. The discovery of  $^{18}\text{Mg}$  provides a stringent test for nuclear models in the light mass region.[3]

## Magnesium-40: A Journey to the Neutron Drip Line

First observed in 2007, **Magnesium-40** ( $^{40}\text{Mg}$ ) is a neutron-rich isotope with 12 protons and 28 neutrons.[7][8][9][10] This discovery was a significant step towards mapping the neutron drip line for heavier elements.[7][11] Subsequent experiments, particularly those involving gamma-ray spectroscopy at the RIKEN Nishina Center's Radioactive Isotope Beam Factory (RIBF), have revealed unexpected properties of  $^{40}\text{Mg}$ , challenging existing theoretical models of nuclear structure in neutron-rich regions.[12] The study of  $^{40}\text{Mg}$  is crucial for understanding how nuclear shell structure evolves with extreme neutron excess.

## Properties of Novel Magnesium Isotopes

The distinct properties of  $^{18}\text{Mg}$  and  $^{40}\text{Mg}$  are summarized in the tables below, offering a clear comparison of these two exotic nuclei.

**Table 1: Properties of Magnesium-18**

Property	Value	Citation(s)
Protons (Z)	12	[6]
Neutrons (N)	6	[6]
Mass Number (A)	18	[6]
Half-life ( $t_{1/2}$ )	$< 10^{-21}$ s	[5]
Decay Mode	Sequential two-proton (2p) emission	[6][13]
Decay Products	$^{16}\text{Ne} + 2\text{p}$ , followed by $^{16}\text{Ne} \rightarrow ^{14}\text{O} + 2\text{p}$	[14][15]
Spin and Parity ( $J\pi$ )	0+	[6]

**Table 2: Properties of Magnesium-40**

Property	Value	Citation(s)
Protons (Z)	12	[16]
Neutrons (N)	28	[16]
Mass Number (A)	40	[16]
Half-life ( $t_{1/2}$ )	> 170 ns	[16]
Decay Mode	Beta decay ( $\beta^-$ )	[16]
Decay Product	$^{40}\text{Al}$	[16]
Spin and Parity ( $J\pi$ )	0+	[16]

## Experimental Protocols

The production and identification of these highly unstable isotopes require sophisticated experimental techniques involving powerful accelerators, fragment separators, and sensitive detector arrays.

## Production and Identification of Magnesium-18

The discovery of  $^{18}\text{Mg}$  was achieved through a two-step fragmentation process at the NSCL's Coupled Cyclotron Facility.[15][17][18][19][20]

- **Primary Beam Acceleration:** A stable beam of  $^{24}\text{Mg}$  nuclei was accelerated to approximately half the speed of light by the coupled K500 and K1200 cyclotrons.[4][15]
- **First Fragmentation:** The high-energy  $^{24}\text{Mg}$  beam was directed onto a beryllium (Be) target. The resulting collisions produced a variety of lighter isotopes.[4][14]
- **Secondary Beam Selection:** The A1900 fragment separator was used to select a beam of  $^{20}\text{Mg}$  from the fragmentation products.[21][22][23][24][25] The A1900 uses a series of superconducting magnets to separate isotopes based on their mass-to-charge ratio.[22][23][24]
- **Second Fragmentation and  $^{18}\text{Mg}$  Production:** The unstable  $^{20}\text{Mg}$  beam, with a half-life of tenths of a second, was then directed onto a second beryllium target located approximately

30 meters away.[14][15] Collisions in this second target produced the desired  $^{18}\text{Mg}$  isotope.  
[14]

- Decay Product Detection and Identification: Due to its extremely short lifetime,  $^{18}\text{Mg}$  decays within the beryllium target.[4] Its existence was inferred by detecting its decay products: four protons and an  $^{14}\text{O}$  nucleus.[2][26] This was achieved by reconstructing the invariant mass from the measured momenta of the decay products.[2][26]

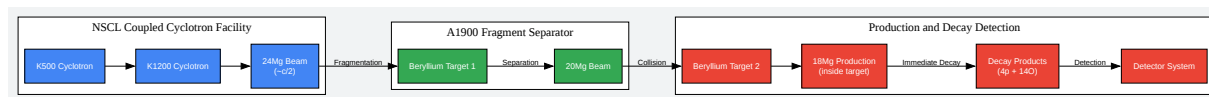
## Production and Characterization of Magnesium-40

The initial discovery of  $^{40}\text{Mg}$  was made at the NSCL by fragmenting a  $^{48}\text{Ca}$  beam on a tungsten target.[11] More recent, detailed spectroscopic studies have been performed at the RIKEN RIBF.[27]

- Primary Beam Acceleration: An intense beam of  $^{48}\text{Ca}$  was accelerated to 345 MeV/nucleon.  
[27]
- Secondary Beam Production and Separation: The  $^{48}\text{Ca}$  beam impinged on a beryllium target with a thickness of approximately 3000 mg/cm<sup>2</sup> to produce a secondary beam of  $^{42}\text{Si}$ . [27] The BigRIPS fragment separator, a two-stage separator, was used to isolate the  $^{42}\text{Si}$  beam.  
[13][27][28][29][30]
- $^{40}\text{Mg}$  Production: The  $^{42}\text{Si}$  secondary beam was then directed onto a secondary carbon ( $^{12}\text{C}$ ) target located at the F8 focal plane of the BigRIPS separator.[27] The  $^{40}\text{Mg}$  nuclei were produced via a two-proton knockout reaction ( $^{42}\text{Si} \rightarrow ^{40}\text{Mg} + 2\text{p}$ ).[27]
- Identification of  $^{40}\text{Mg}$ : The  $^{40}\text{Mg}$  reaction products were identified using the ZeroDegree Spectrometer.[27]
- Gamma-Ray Spectroscopy: Prompt gamma rays emitted from the de-excitation of  $^{40}\text{Mg}$  were detected by the DALI2 (Detector Array for Low Intensity radiation 2) NaI(Tl) scintillator array surrounding the secondary target.[1][2][3][5][14][16] This allowed for the measurement of the energies of the excited states of  $^{40}\text{Mg}$ . [27]

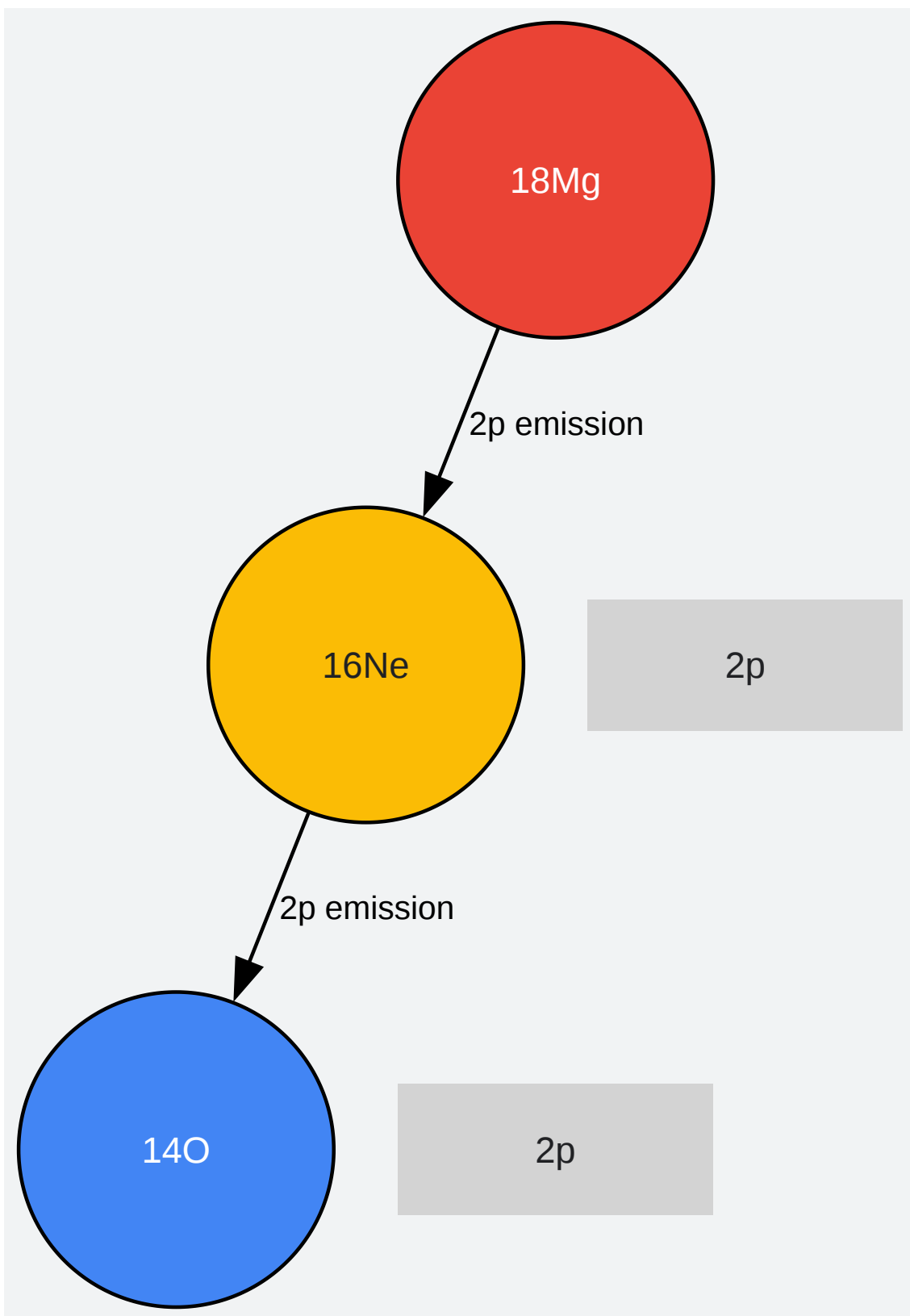
## Visualizations

The following diagrams illustrate the experimental workflows and decay pathways for  $^{18}\text{Mg}$  and  $^{40}\text{Mg}$ .



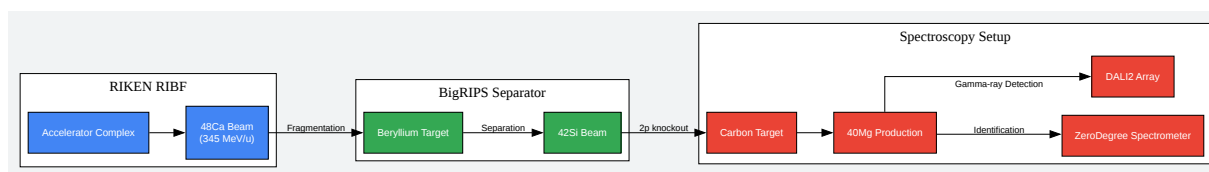
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Caption: Experimental workflow for the production of **Magnesium-18**.



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Caption: Decay pathway of **Magnesium-18**.



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Caption: Experimental workflow for the production and spectroscopy of **Magnesium-40**.

## Conclusion

The discoveries of **Magnesium-18** and **Magnesium-40** represent significant milestones in the exploration of the nuclear landscape. These novel isotopes, situated at the extremes of the proton-to-neutron ratio, provide invaluable data for constraining and refining our theoretical understanding of nuclear structure and stability. The experimental techniques employed in their creation and characterization showcase the cutting-edge capabilities of modern nuclear physics facilities. As research continues to push the boundaries of what is known, the study of such exotic nuclei will undoubtedly continue to yield profound insights into the fundamental workings of the universe.

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